High-performance liquid chromatography (HPLC) method for Fenoxanil quantification

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Compound of Interest

Compound Name:	*Fenoxanil*
CAS No.:	*1135442-82-8*
Cat. No.:	*B7933899*

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An Application Note for the Quantification of **Fenoxanil** using High-Performance Liquid Chromatography (HPLC)

Introduction

Fenoxanil is a systemic fungicide widely used in agriculture, primarily to control rice blast disease caused by the fungus Magnaporthe oryzae[1][2]. As a melanin biosynthesis inhibitor, it disrupts a key pathway necessary for fungal infection[1][2]. Given its application on staple crops, regulatory bodies worldwide mandate strict monitoring of its residue levels in food products and the environment. Therefore, a robust, accurate, and reliable analytical method for the quantification of **Fenoxanil** is essential for ensuring food safety, conducting environmental fate studies, and for quality control in agrochemical formulations.

This application note details a validated reverse-phase high-performance liquid chromatography (RP-HPLC) method coupled with UV detection for the determination of **Fenoxanil**. The protocol is designed for researchers, quality control analysts, and drug development professionals, providing a comprehensive guide from sample preparation to final analysis. The methodology incorporates the widely adopted QuEChERS sample preparation

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technique for efficient extraction and cleanup from complex matrices, ensuring high recovery and reproducibility[3][4].

Principle of the Method

This method employs RP-HPLC, a powerful separation technique. The fundamental principle relies on the partitioning of the analyte, **Fenoxanil**, between a nonpolar stationary phase (a C18 column) and a polar mobile phase (a mixture of acetonitrile and water)[5]. **Fenoxanil**, being a relatively nonpolar molecule (Log P ≈ 3.53), has a strong affinity for the C18 stationary phase[6]. By carefully controlling the composition of the mobile phase, **Fenoxanil** is eluted from the column and separated from other matrix components. Quantification is achieved by passing the eluent through a UV detector and measuring the absorbance at a specific wavelength. The peak area of the analyte is directly proportional to its concentration, which is determined by comparison against a calibration curve constructed from reference standards.

Materials and Apparatus

Reagents and Standards

- **Fenoxanil** reference standard (≥98% purity)[7]
- HPLC-grade acetonitrile (ACN)
- HPLC-grade methanol (MeOH)
- Ultrapure water (18.2 MΩ·cm)
- Formic acid (≥98%)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- QuEChERS extraction salts/tubes or equivalent

Apparatus

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- High-Performance Liquid Chromatography (HPLC) system equipped with:
  - Degasser
  - Binary or Quaternary Pump
  - Autosampler
  - Column Thermostat
  - UV/Vis or Diode Array Detector (DAD)
- Analytical balance (0.01 mg readability)
- Vortex mixer
- High-speed centrifuge
- Syringe filters (0.22 µm, PTFE or nylon)
- Volumetric flasks (Class A)
- Pipettes (Class A)
- HPLC vials

Optimized Chromatographic Conditions

The following table summarizes the instrumental parameters for the successful separation and quantification of **Fenoxanil**. These conditions provide a robust starting point and may be further optimized based on the specific instrumentation and sample matrix.

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Parameter	Recommended Condition
HPLC Column	C18 Reverse-Phase Column (e.g., 150 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	Isocratic: Acetonitrile : Water (70:30, v/v) with 0.1% Formic Acid[5][8]
Flow Rate	1.0 mL/min[9][10]
Column Temp.	25 °C
Injection Vol.	10 µL
UV Detection	220 nm or 270 nm (Wavelength should be optimized based on UV spectrum)[8]
Run Time	~10 minutes

Causality Behind Choices:

- C18 Column: The octadecylsilane stationary phase provides excellent hydrophobic interaction with the nonpolar **Fenoxanil** molecule, leading to good retention and separation.
- Acetonitrile/Water Mobile Phase: This is a standard mobile phase for RP-HPLC. The high proportion of acetonitrile ensures that **Fenoxanil**, which is soluble in organic solvents, elutes with a reasonable retention time and good peak shape[5][11].
- Formic Acid: The addition of a small amount of acid to the mobile phase helps to protonate any free silanol groups on the silica backbone of the column, which minimizes peak tailing and improves chromatographic efficiency. It also ensures MS-compatibility if the method were to be transferred to an LC-MS system[5].
- UV Detection: **Fenoxanil** contains a dichlorophenoxy chromophore which allows for sensitive detection using UV spectrophotometry.

Experimental Protocols

Preparation of Standard Solutions

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- Primary Stock Solution (1000 µg/mL): Accurately weigh 25 mg of **Fenoxanil** reference standard into a 25 mL Class A volumetric flask. Dissolve and bring to volume with methanol. This solution should be stored at 4°C and is typically stable for several months[12].
- Intermediate Stock Solution (100 µg/mL): Pipette 5 mL of the primary stock solution into a 50 mL volumetric flask and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standards by serial dilution of the intermediate stock solution with the mobile phase to create a calibration curve. A typical concentration range would be 0.1, 0.5, 1.0, 5.0, and 10.0 µg/mL.

Sample Preparation (QuEChERS Method for Rice Grains)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) protocol is a streamlined and highly effective method for extracting pesticide residues from food matrices[3][4].

- Step 1: Homogenization & Weighing: Homogenize the rice sample to a fine powder. Weigh 5 g of the homogenized sample into a 50 mL centrifuge tube.
- Step 2: Hydration & Extraction: Add 10 mL of ultrapure water to the tube and vortex for 1 minute to rehydrate the sample. Add 10 mL of acetonitrile and vortex vigorously for 2 minutes.
- Step 3: Salting-Out Partitioning: Add the QuEChERS extraction salts (e.g., 4 g $MgSO_4$, 1 g NaCl). Immediately cap and shake vigorously for 1 minute. This step partitions the acetonitrile layer from the aqueous layer.
- Step 4: Centrifugation: Centrifuge the tube at ≥4000 rpm for 5 minutes.
- Step 5: Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL d-SPE tube containing 150 mg $MgSO_4$ and 25 mg PSA. The $MgSO_4$ removes residual water, while PSA removes organic acids and other polar interferences.
- Step 6: Final Centrifugation & Filtration: Vortex the d-SPE tube for 1 minute and then centrifuge at high speed for 5 minutes. Collect the supernatant and filter it through a 0.22 µm

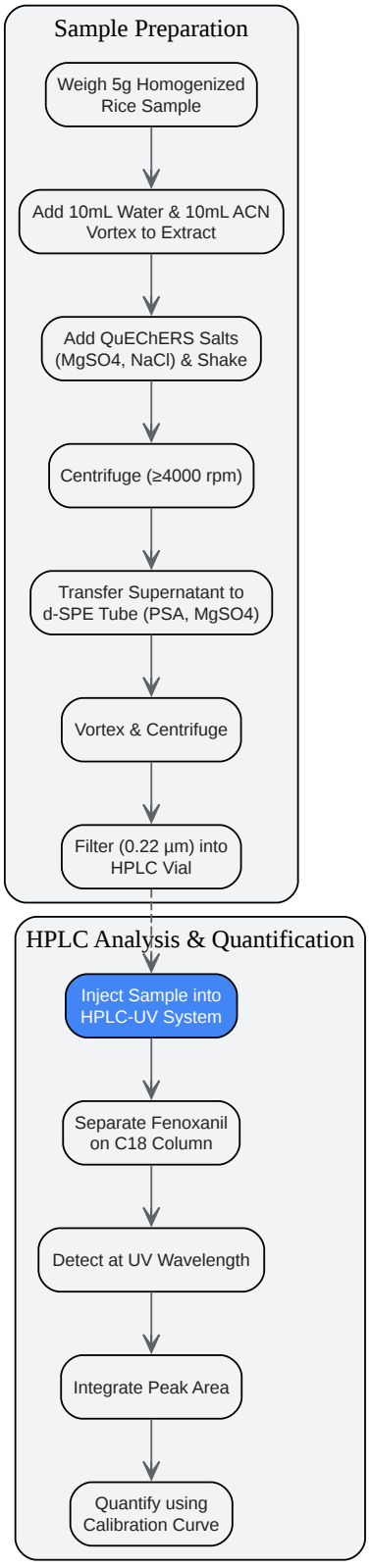
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syringe filter directly into an HPLC vial for analysis.

Analytical Workflow Diagram

The entire process from sample preparation to data analysis is visualized in the workflow diagram below.

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Caption: Experimental workflow for **Fenoxanil** quantification.

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Method Validation

To ensure the trustworthiness and reliability of the analytical method, it must be validated according to established guidelines, such as those from the International Council for Harmonisation (ICH). The key validation parameters are summarized below.

- Specificity: The method's ability to accurately measure the analyte in the presence of interferences. This is demonstrated by injecting a blank matrix extract and a spiked matrix extract. The chromatogram of the blank should show no interfering peaks at the retention time of **Fenoxanil**.

- Linearity: The method's ability to produce results that are directly proportional to the concentration of the analyte. The linearity is assessed by a five-point calibration curve. The correlation coefficient (R^2) should be ≥0.995[12][13].

Parameter	Result
Linear Range	0.1 - 10.0 µg/mL
Correlation Coeff. (R^2)	> 0.999
Regression Equation	y = mx + c

- Accuracy: The closeness of the measured value to the true value. It is determined by performing recovery studies on a blank matrix spiked with known concentrations of **Fenoxanil** (e.g., at low, medium, and high levels). Acceptable recovery is typically within 70-120%[3][13].

Spiked Level	n	Mean Recovery (%)	RSD (%)
Low	3	95.2	4.1
Medium	3	98.7	2.5
High	3	101.5	1.8

- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly. It is expressed as the Relative Standard Deviation (RSD).

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- Repeatability (Intra-day precision): Analysis of replicate samples on the same day. RSD should be ≤ 5%.
- Intermediate Precision (Inter-day precision): Analysis of replicate samples on different days. RSD should be ≤ 10%.

- Limits of Detection (LOD) and Quantification (LOQ):
  - LOD: The lowest concentration of analyte that can be reliably detected.
  - LOQ: The lowest concentration of analyte that can be quantified with acceptable precision and accuracy. The LOQ for pesticide residue methods is often set at levels like 0.01 to 0.04 mg/kg[13][14].

Parameter	Value (in solution)	Value (in matrix)
LOD	~0.03 µg/mL	~0.03 mg/kg
LOQ	~0.1 µg/mL	~0.1 mg/kg

Conclusion

This application note presents a selective, precise, and accurate RP-HPLC method for the quantification of the fungicide **Fenoxanil**. The described chromatographic conditions provide excellent separation and peak symmetry. The integration of the QuEChERS protocol for sample preparation makes the method highly efficient and suitable for analyzing **Fenoxanil** residues in complex agricultural matrices like rice. The method has been validated for key performance characteristics, demonstrating its reliability for routine quality control, regulatory compliance monitoring, and research applications.

References

- SIELC Technologies. (n.d.). Separation of **Fenoxanil** on Newcrom R1 HPLC column. Retrieved from [Link]
- ChemIDplus. (n.d.). **Fenoxanil**. In Merck Index. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Kwon, H. Y., Kim, C. S., Park, B. J., & Im, G. J. (2011). Multiresidue Analysis of 240 Pesticides in Apple and Lettuce by QuEChERS Sample Preparation and HPLC-MS/MS Analysis. Korean Journal of Pesticide Science, 15(4), 417-433. (Referenced via ResearchGate) [Link]
- Kim, G. H., Ahn, K. G., et al. (2015). Development of Analytical Method for **Fenoxanil** in Agricultural Products Using GC-NPD and GC/MS. The Korean Journal of Pesticide Science, 19(4), 333-341. [Link]
- National Center for Biotechnology Information. (n.d.). **Fenoxanil**. In PubChem Compound Database. Retrieved from [Link]
- Lee, S., et al. (2023). Evaluation of Residual Patterns of **Fenoxanil** and Thifluzamide in Rice Field. Journal of the Korean Society of Agricultural Chemistry and Biotechnology, 66, 245-253. [Link]
- Tsochatzis, E. D., et al. (2010). A multi-residue method for pesticide residue analysis in rice grains using matrix solid-phase dispersion extraction and high-performance liquid chromatography-diode array detection. Analytical and Bioanalytical Chemistry, 397(5), 2181-2190. [Link]
- LCGC International. (2007). A Novel Sample Preparation Approach to Increase the Throughput of Pesticide Analysis by LC–MS-MS. LCGC North America, 25(7). [Link]
- Food and Agriculture Organization of the United Nations (FAO). (n.d.). Recommended methods of sampling for the determination of pesticide residues for compliance with MRLs. Retrieved from [Link]
- University of Hertfordshire. (n.d.). **Fenoxanil** (Ref: BAS 546F). In AERU Pesticide Properties Database. Retrieved from [Link]
- Lozano, A., et al. (2020). Modified QuEChERS Extraction and HPLC-MS/MS for Simultaneous Determination of 155 Pesticide Residues in Rice (Oryza sativa L.). Foods, 9(1), 89. [Link]
- El-Dib, M. A., & El-Bassiouni, E. A. (2006). Molar absorptivities of 2,4-D, cymoxanil, fenpropidin, isoproturon and pyrimethanil in aqueous solution in the near-UV. Journal of

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Photochemistry and Photobiology A: Chemistry, 178(2-3), 229-234. [Link]

- Wong, J. (n.d.). New Sample Prep and Data Analysis for Analyzing Pesticides in Foods. (Presentation referenced via Scribd). [Link]
- Tsochatzis, E. D., et al. (2010). A multi-residue method for pesticide residue analysis in rice grains using matrix solid-phase dispersion extraction and high-performance liquid chromatography-diode array detection. ResearchGate. [Link]
- Lee, J. H., et al. (2008). Dissipation pattern of boscalid in cucumber under greenhouse condition. Korean Journal of Pesticide Science, 12(1), 67-73. (Referenced via KoreaScience). [Link]
- ChemWhat. (n.d.). **Fenoxanil** CAS#: 115852-48-7. Retrieved from [Link]
- Velkoska-Markovska, L., et al. (2021). HPLC METHOD FOR DETERMINATION OF ACTIVE INGREDIENTS IN PESTICIDE FORMULATION SWITCH 62,5 WG. Journal of Agricultural, Food and Environmental Sciences, 75(2), 11-18. [Link]
- National Institute of Standards and Technology (NIST). (n.d.). **Fenoxanil**. In NIST Chemistry WebBook. Retrieved from [Link]
- Google Patents. (n.d.). CN104496847A - Method for synthesizing **fenoxanil**.
- Ullah, S., et al. (2018). Development and Validation of an HPLC Method for the Simultaneous Determination of Fipronil, Chlorfenapyr, and Pyriproxyfen in Insecticide Formulations. Journal of AOAC International, 101(3), 739-745. [Link]
- Science.gov. (n.d.). validated hplc assay: Topics. Retrieved from [Link]
- ResearchGate. (n.d.). Development of Analytical Method for Cymoxanil in Agricultural Commodities using HPLC/UVD. Retrieved from [Link]
- da Silva, A. P., et al. (2012). Validation of new analytical methodology for determining fenoterolhydrobromide by HPLC: application in pharmaceutical products. Brazilian Journal of Pharmaceutical Sciences, 48(2), 285-292. [Link]

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- Agbaba, D., et al. (2012). A New Validated HPLC Method for the Simultaneous Determination of 2-phenoxyethanol, Methylparaben, Ethylparaben and Propylparaben in a Pharmaceutical Gel. Indian Journal of Pharmaceutical Sciences, 74(4), 336-340. [Link]

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Sources

- 1. Fenoxanil [drugfuture.com]
- 2. Fenoxanil | Fungicide for Research (RUO) [benchchem.com]
- 3. mdpi.com [mdpi.com]
- 4. scribd.com [scribd.com]
- 5. Separation of Fenoxanil on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 6. Fenoxanil (Ref: BAS 546F) [sitem.herts.ac.uk]
- 7. Fenoxanil | CAS 115852-48-7 | LGC Standards [lgcstandards.com]
- 8. researchgate.net [researchgate.net]
- 9. Development and Validation of an HPLC Method for the Simultaneous Determination of Fipronil, Chlorfenapyr, and Pyriproxyfen in Insecticide Formulations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. docs.bvsalud.org [docs.bvsalud.org]
- 11. Fungicide Fenoxanil (95%TC, 20%WDG, 200SC, 400SC) - 131860-33-8, Fenoxanil | Made-in-China.com [m.made-in-china.com]
- 12. researchgate.net [researchgate.net]
- 13. A multi-residue method for pesticide residue analysis in rice grains using matrix solid-phase dispersion extraction and high-performance liquid chromatography-diode array detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. [PDF] Development of Analytical Method for Fenoxanil in Agricultural Products Using GC-NPD and GC/MS | Semantic Scholar [semanticscholar.org]

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